

methyl nitrite inhalation exposure safety

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Compound Focus: Methyl nitrite

CAS No.: 624-91-9

Cat. No.: S574761

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Methyl Nitrite Hazard Summary

Hazard Aspect	Key Details
Toxicity & Health Effects	Potent cyanotic agent; causes methemoglobinemia, leading to impaired oxygen delivery and tissue hypoxia. Lethal when methemoglobin concentration exceeds 70% [1].
Primary Exposure Route	Inhalation; vapors may cause dizziness or asphyxiation without warning, especially in confined areas [2].

| Explosive & Flammability Properties | - State: Gas or liquid (boiling point: -12 °C) [3].

- Flammability:** Extremely flammable; forms explosive mixtures with air [2].
- Reactivity:** Heat-sensitive explosive; strong oxidizing agent; sensitivity increased by metal oxides; reacts with inorganic bases to form explosive salts [3] [2]. |

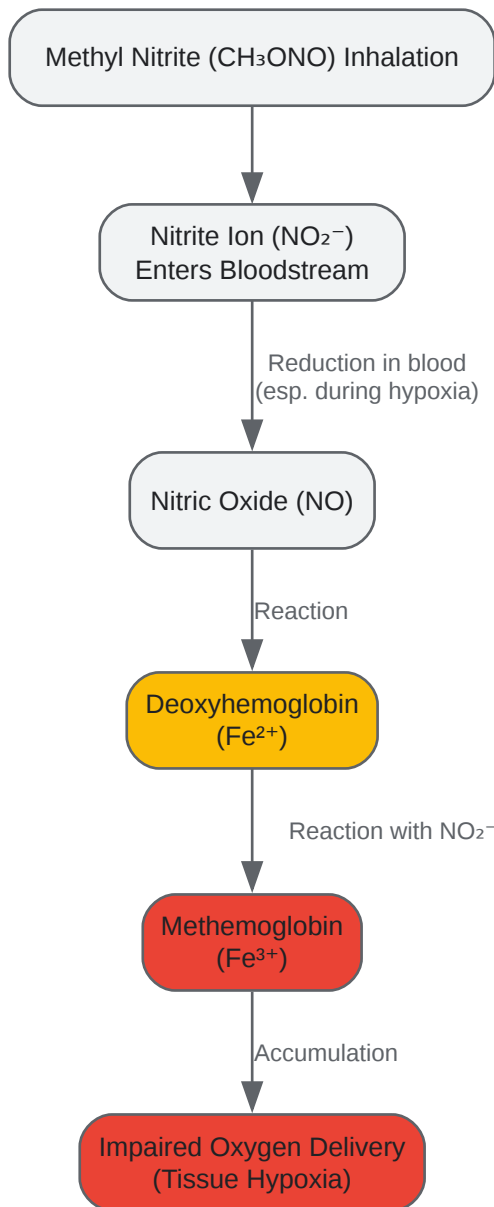
Emergency Response and First Aid

- Inhalation:** Move affected person to fresh air immediately. Seek immediate medical attention. Be aware that symptoms of asphyxiation or methemoglobinemia (like a blue-gray discoloration of the skin) may occur without warning [1] [2].

- **Fire:** Do not extinguish a leaking gas fire unless the leak can be stopped safely. For large fires, use water spray or fog. Cool containers exposed to fire with flooding quantities of water from a maximum distance [2].
- **Leak:** Eliminate all ignition sources. Isolate the spill or leak area for at least 100 meters in all directions. Use water spray to reduce vapor clouds. Do not direct water at the spill source, as icing may occur [2].

For Experimental Planning

- **Substitute if Possible:** Carefully consider if a less hazardous chemical can be used for the intended reaction. **Methyl nitrite** is a known precursor and intermediate in some syntheses, such as the production of phenylpropanolamine [3] [1].
- **Understand the Biochemical Mechanism:** **Methyl nitrite** is thought to cause methemoglobinemia by generating methemoglobin [1]. The nitrite ion (NO_2^-) from the compound can be reduced to nitric oxide (NO) in the bloodstream under hypoxic conditions [4] [5]. This reaction, particularly with deoxyhemoglobin, disrupts the blood's oxygen-carrying capacity [4] [5]. The following diagram illustrates this pathway:



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Frequently Asked Questions (FAQs)

- **What makes methyl nitrite so dangerous compared to other nitrites?** Its high volatility as a gas at room temperature creates a significant and rapid inhalation risk. Furthermore, it is a heat-sensitive explosive, and its sensitivity is increased by the presence of metal oxides [3] [2].
- **What are the signs of methemoglobinemia?** The most telling sign is a conspicuous blue-gray discoloration (cyanosis) of the skin, which was observed in fatal cases across various parts of the body,

including the skin and mucous membranes [1]. Internally, this discoloration can also be found in organs and blood vessels [1].

- **What specific engineering controls are required?** Work must be conducted in a certified fume hood or, preferably, within a closed-system apparatus to prevent any release of the gas into the laboratory atmosphere. All equipment must be properly grounded to prevent static discharge [2].
- **What personal protective equipment (PPE) is necessary?** For handling the gas, wear a positive pressure self-contained breathing apparatus (SCBA). Standard structural firefighters' protective clothing offers only limited chemical protection [2].

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